Chemical structure and properties of Ceftazidime-d5

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ceftazidime-d5*
Cat. No.:	*B15555147*

Get Quote

Ceftazidime-d5: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, properties, and analytical methodologies for **Ceftazidime-d5**. This deuterated analog of the third-generation cephalosporin antibiotic, Ceftazidime, serves as a valuable internal standard in pharmacokinetic and metabolic studies.

Chemical Structure and Properties

Ceftazidime-d5 is a stable, isotopically labeled version of Ceftazidime where five hydrogen atoms on the pyridine ring have been replaced with deuterium. This substitution results in a higher molecular weight, allowing for its differentiation from the unlabeled drug in mass spectrometry-based analyses.

Chemical Structure:

© 2026 BenchChem. All rights reserved.

- IUPAC Name: (6R,7R)-7-[[(2E)-2-(2-amino-1,3-thiazol-4-yl)-2-(2-carboxypropan-2-yloxyimino)acetyl]amino]-8-oxo-3-[(pyridin-1-ium-1-yl-d5)methyl]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate[1]
- Molecular Formula: $C_{22}H_{17}D_5N_6O_7S_2$
- Molecular Weight: 551.60 g/mol [1]

Below is a table summarizing the key chemical and physical properties of **Ceftazidime-d5**, with data for unlabeled Ceftazidime provided for comparison.

Property	Ceftazidime-d5	Ceftazidime
Molecular Formula	$C_{22}H_{17}D_5N_6O_7S_2$	$C_{22}H_{22}N_6O_7S_2$[2]
Molecular Weight	551.60 g/mol [1]	546.58 g/mol [3]
Appearance	White to light yellowish-white crystalline powder (presumed)	White to light yellowish-white crystalline powder[4]
Melting Point	Data not available	>150°C (decomposes)[5][6]
Solubility	Soluble in water (presumed)[1]	Slightly soluble in water[4][7]
Mass Spectrometry (m/z)	552.3 → 468.1 (Positive Mode) [8]	547.2 → 468.1 (Positive Mode)

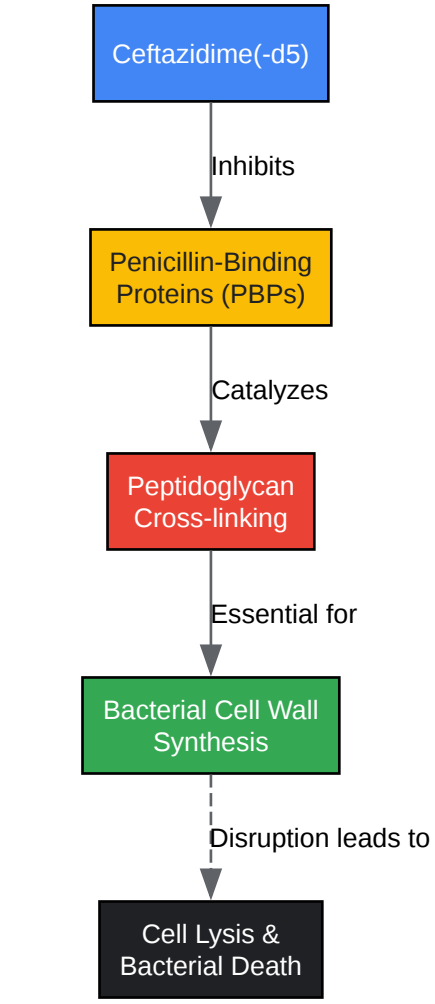
Mechanism of Action

The antibacterial activity of Ceftazidime, and by extension **Ceftazidime-d5**, is attributed to its ability to inhibit bacterial cell wall synthesis. The isotopic labeling in **Ceftazidime-d5** does not alter its biological mechanism.

Ceftazidime binds to and inactivates penicillin-binding proteins (PBPs), which are essential enzymes involved in the final steps of peptidoglycan synthesis. Peptidoglycan provides structural integrity to the bacterial cell wall. By inhibiting PBP-mediated cross-linking of peptidoglycan chains, Ceftazidime weakens the cell wall, leading to cell lysis and bacterial death.

© 2026 BenchChem. All rights reserved.

Mechanism of Action of Ceftazidime



Click to download full resolution via product page

Mechanism of Ceftazidime Action

Synthesis and Purification

While a detailed, step-by-step synthesis protocol for **Ceftazidime-d5** is not publicly available, the general synthesis of Ceftazidime involves the reaction of a 7-amino-3-(pyridinium-1-ylmethyl)cephem-4-carboxylate derivative with an activated form of the aminothiazolyl side chain. For the synthesis of **Ceftazidime-d5**, pyridine-d5 would be utilized as a starting material.

© 2026 BenchChem. All rights reserved.

The synthesis of Ceftazidime typically involves the following key steps:

- Silylation of 7-ACA: 7-aminocephalosporanic acid (7-ACA) is treated with a silylating agent to protect the carboxyl and amino groups.
- Iodination: The protected 7-ACA undergoes an iodination reaction.
- Reaction with Pyridine-d5: The iodinated intermediate is then reacted with pyridine-d5 to introduce the deuterated pyridinium group at the C-3 position.
- Acylation: The resulting intermediate is acylated at the C-7 amino group with the appropriate side chain.
- Deprotection and Purification: The protecting groups are removed, and the final product, **Ceftazidime-d5**, is purified.

Purification of **Ceftazidime-d5** is typically achieved using preparative high-performance liquid chromatography (HPLC).

General Preparative HPLC Protocol:

A general approach for the purification would involve:

- Column: A reversed-phase C18 column.
- Mobile Phase: A gradient of acetonitrile in a buffered aqueous solution (e.g., ammonium acetate or phosphate buffer).
- Detection: UV detection at a wavelength of approximately 255 nm.

The fractions containing the pure **Ceftazidime-d5** are collected, and the solvent is removed to yield the final product.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Analysis

© 2026 BenchChem. All rights reserved.

A validated RP-HPLC method is crucial for the quantification of Ceftazidime and its deuterated analog.

- Column: Alltima C18 (250 mm x 4.6 mm, 5 µm) or equivalent.
- Mobile Phase:
  - A: Acetonitrile
  - B: Phosphate buffer (e.g., 22.6 g/L ammonium dihydrogen phosphate, adjusted to pH 3.9 with phosphoric acid).
- Gradient Elution: A suitable gradient to separate Ceftazidime from its impurities and degradation products.
- Flow Rate: 1.3 mL/min.
- Column Temperature: 35°C.
- Detection: UV at 255 nm.

Antimicrobial Susceptibility Testing (AST)

The antimicrobial activity of **Ceftazidime-d5** is expected to be comparable to that of unlabeled Ceftazidime. Minimum Inhibitory Concentration (MIC) values can be determined using standard broth microdilution methods as per CLSI or EUCAST guidelines.

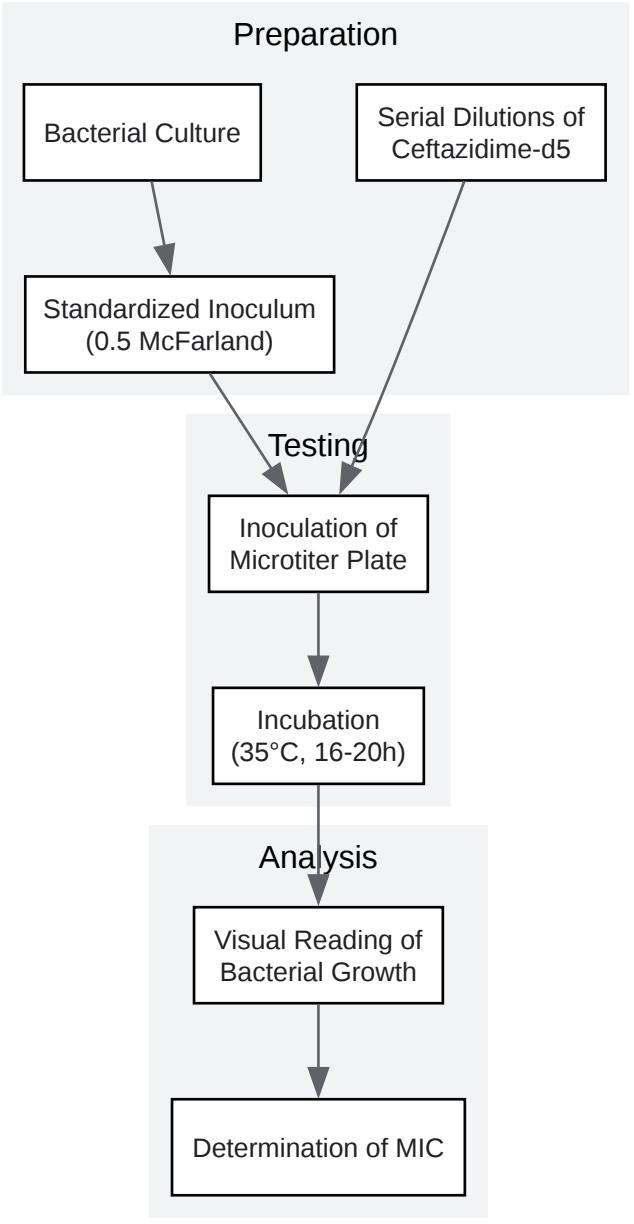
General Broth Microdilution Protocol:

- Prepare Inoculum: A standardized bacterial suspension (e.g., 0.5 McFarland) is prepared from a fresh culture.
- Serial Dilutions: Two-fold serial dilutions of **Ceftazidime-d5** and Ceftazidime are prepared in a 96-well microtiter plate containing cation-adjusted Mueller-Hinton broth.
- Inoculation: Each well is inoculated with the bacterial suspension to achieve a final concentration of approximately 5 x 10^5 CFU/mL.

© 2026 BenchChem. All rights reserved.

- Incubation: The plates are incubated at 35°C for 16-20 hours.
- MIC Determination: The MIC is the lowest concentration of the antibiotic that completely inhibits visible bacterial growth.

Workflow for Antimicrobial Susceptibility Testing



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Antimicrobial Susceptibility Testing Workflow

Spectroscopic Data

While specific high-resolution NMR and a dedicated IR spectrum for **Ceftazidime-d5** are not readily available in the public domain, the following provides characteristic spectroscopic data for unlabeled Ceftazidime, which can be used as a reference. The deuteration at the pyridine ring in **Ceftazidime-d5** would result in the disappearance of the corresponding proton signals in the ^{1}H NMR spectrum and a change in the carbon signals in the ^{13}C NMR spectrum for the deuterated positions.

FT-IR Spectroscopy (KBr Disc) of Ceftazidime:

The FT-IR spectrum of Ceftazidime exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm^{-1})	Assignment
~3400	N-H stretching (amine and amide)
~3100	O-H stretching (carboxylic acid)
~1770	C=O stretching (β-lactam)
~1670	C=O stretching (amide)
~1610	C=N stretching (oxime and thiazole)
~1540	N-H bending (amide)

Antibacterial Spectrum and Activity

Ceftazidime is a broad-spectrum antibiotic with excellent activity against many Gram-negative bacteria, including Pseudomonas aeruginosa. Its activity against Gram-positive bacteria is more limited. The isotopic labeling in **Ceftazidime-d5** is not expected to significantly alter its antibacterial potency.

Typical MIC_{90} Values for Ceftazidime:

© 2026 BenchChem. All rights reserved.

Organism	MIC_{90} (µg/mL)
Escherichia coli	≤0.125 - 0.5
Klebsiella pneumoniae	0.25 - 0.5
Pseudomonas aeruginosa	8
Staphylococcus aureus	8

Stability

Ceftazidime is known to be unstable in aqueous solutions, with stability being dependent on temperature, pH, and concentration. Solutions of Ceftazidime for injection are typically freshly prepared. Stability studies on Ceftazidime have shown that significant degradation can occur at room temperature over 24 hours. Therefore, it is recommended to store solutions of **Ceftazidime-d5** at low temperatures and protected from light.

Conclusion

Ceftazidime-d5 is an essential tool for researchers and drug development professionals involved in the study of Ceftazidime. Its use as an internal standard allows for accurate and precise quantification in complex biological matrices. This guide provides a foundational understanding of its chemical and physical properties, mechanism of action, and analytical methodologies to support its application in a research setting. Further characterization of the deuterated compound, particularly detailed spectroscopic and stability data, would be beneficial for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ceftazidime | C22H22N6O7S2 | CID 5481173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]

- 3. Antimicrobial Susceptibility Testing - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. contagionlive.com [contagionlive.com]
- 6. researchgate.net [researchgate.net]
- 7. Frontiers | Ceftazidime/avibactam resistance is associated with PER-3-producing ST309 lineage in Chilean clinical isolates of non-carbapenemase producing Pseudomonas aeruginosa [frontiersin.org]
- 8. biomedres.us [biomedres.us]

- To cite this document: BenchChem. [Chemical structure and properties of Ceftazidime-d5]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555147/docs#chemical-structure-and-properties-of-ceftazidime-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.